

Molecular formula and weight of 4-(2,2,2-Trifluoroacetyl)benzonitrile

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Compound of Interest

Compound Name: 4-(2,2,2-Trifluoroacetyl)benzonitrile

Cat. No.: B1356930

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An In-Depth Technical Guide to **4-(2,2,2-Trifluoroacetyl)benzonitrile**

Introduction

Benzonitrile derivatives are a versatile class of organic compounds that feature a cyano group attached to a benzene ring.^[1] This structural motif is of significant interest in medicinal chemistry due to its presence in a wide array of biologically active molecules.^{[1][2]} The unique electronic properties and synthetic accessibility of the benzonitrile scaffold have facilitated the development of compounds with potent anticancer, antimicrobial, and antiviral activities.^[1] **4-(2,2,2-Trifluoroacetyl)benzonitrile** is a specific derivative that incorporates a trifluoroacetyl group, a feature known to modulate the parent molecule's physicochemical and biological properties. This guide provides a comprehensive overview of its chemical properties, representative synthetic protocols, and biological significance for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The fundamental molecular characteristics of **4-(2,2,2-Trifluoroacetyl)benzonitrile** are summarized below. This data is essential for experimental design, including stoichiometric calculations and analytical characterization.

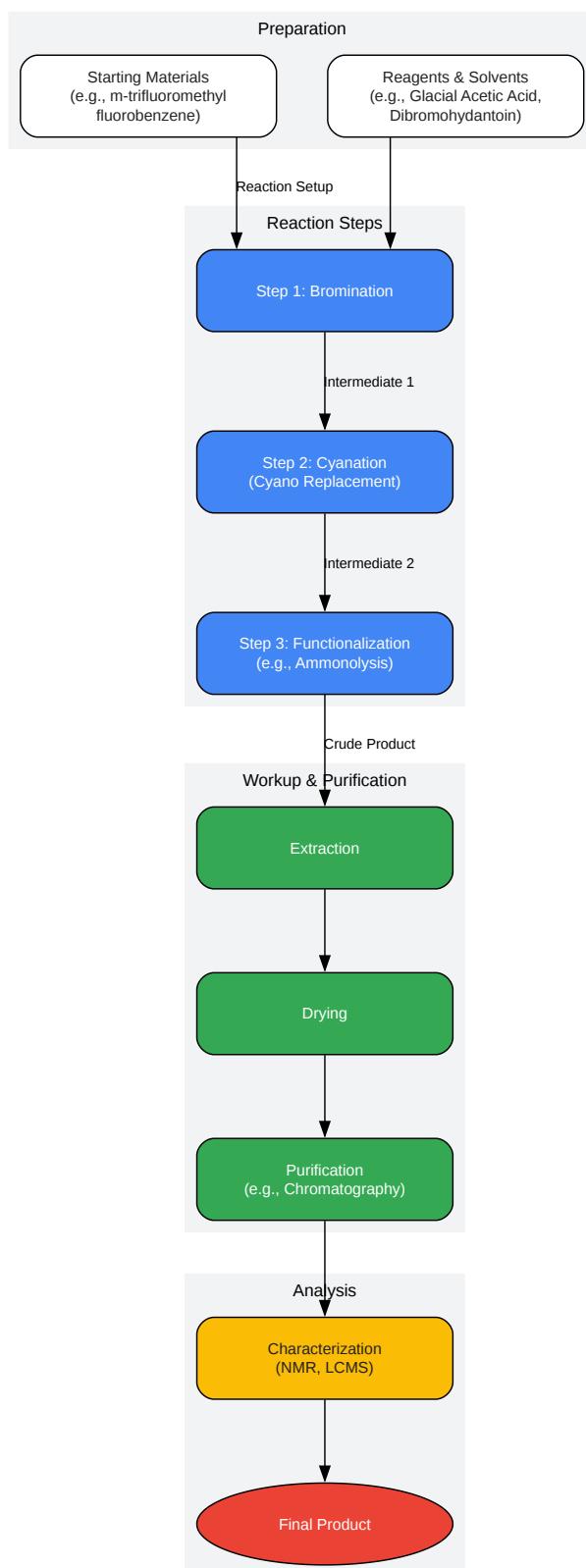
Property	Value
Molecular Formula	C ₉ H ₄ F ₃ NO[3]
Molecular Weight	199.13 g/mol [3][4]
CAS Number	23516-85-0[3][4][5]
Appearance	Solid (Typical)[6]
Solubility in Water	Low solubility[6]
Organic Solvents	Soluble in common organic solvents[6]
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.[3][6]

Experimental Protocols

While a specific, detailed synthesis protocol for **4-(2,2,2-Trifluoroacetyl)benzonitrile** is not readily available in the provided context, a representative synthesis for a structurally related benzonitrile derivative can serve as a valuable reference. The following is a generalized workflow for the synthesis of benzonitrile compounds, which can be adapted for specific target molecules.

General Synthetic Workflow for Benzonitrile Derivatives

The synthesis of functionalized benzonitriles often involves multi-step reactions starting from commercially available materials. A common approach is the cyanation of an aryl halide or the oxidation of a corresponding benzylamine or aldehyde. The diagram below illustrates a generalized workflow for a synthetic process.

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Caption: A generalized workflow for the multi-step synthesis of a functionalized benzonitrile derivative.

Methodology: MTT Assay for Cell Viability

To assess the biological activity of compounds like **4-(2,2,2-Trifluoroacetyl)benzonitrile**, the MTT assay is a standard colorimetric method for evaluating cell viability.

- Cell Plating: Seed cancer cells into a 96-well plate at a density of 5×10^3 to 1×10^4 cells per well. Incubate the plate for 24 hours to allow for cell attachment.[\[1\]](#)
- Compound Treatment: Prepare serial dilutions of the test compound (e.g., **4-(2,2,2-Trifluoroacetyl)benzonitrile**) in the appropriate cell culture medium. Add the diluted compounds to the designated wells and incubate for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Following the incubation period, add a sterile MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for an additional 2-4 hours. During this time, viable cells with active mitochondrial reductases will convert the yellow MTT to a purple formazan.
- Solubilization: Add a solubilizing agent, such as dimethyl sulfoxide (DMSO) or a detergent solution, to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of the purple solution at a specific wavelength (typically between 540 and 590 nm) using a microplate reader. The absorbance is directly proportional to the number of viable cells.

Biological Activity and Signaling Pathways

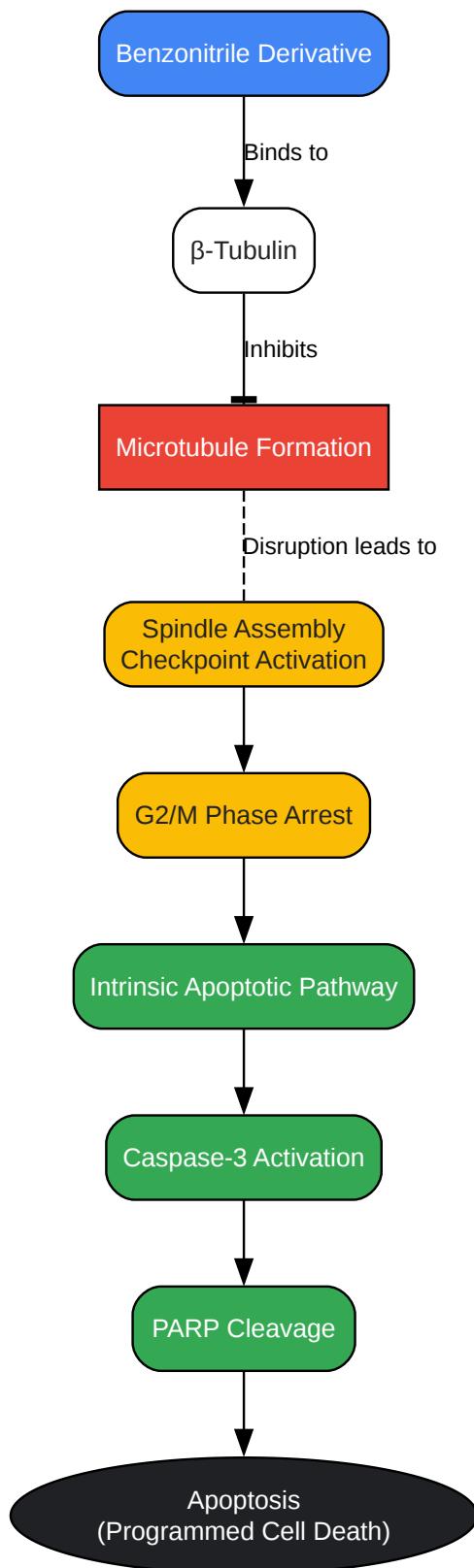
Benzonitrile derivatives have shown significant potential as anticancer agents, with a primary mechanism of action being the inhibition of tubulin polymerization.[\[1\]](#)

Mechanism of Action: Tubulin Polymerization Inhibition

Microtubules are crucial components of the cytoskeleton and are essential for forming the mitotic spindle during cell division.[\[1\]](#) Certain benzonitrile-containing compounds can bind to β -tubulin at the colchicine-binding site, disrupting microtubule dynamics. This leads to an arrest of

the cell cycle in the G2/M phase, which in turn triggers the intrinsic apoptotic pathway, culminating in programmed cell death in rapidly proliferating cancer cells.[1]

The signaling cascade initiated by the disruption of microtubule formation is depicted in the following diagram.



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Caption: Signaling pathway of apoptosis induced by a tubulin-polymerization-inhibiting benzonitrile derivative.

Conclusion

4-(2,2,2-Trifluoroacetyl)benzonitrile, as part of the broader class of benzonitrile derivatives, represents a compound of interest for further investigation in drug discovery and development. The benzonitrile scaffold is a privileged structure that has demonstrated a wide range of biological activities.^[1] The methodologies and mechanistic insights provided in this guide offer a foundational resource for researchers aiming to explore the therapeutic potential of this and related compounds. The versatility in their synthesis and the ability to fine-tune their biological effects through structural modifications make them attractive candidates for the development of novel therapeutics.

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